

N-Nitroso-Timolol: A Technical Guide on Potential Carcinogenicity and Genotoxicity

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Compound of Interest

Compound Name: *N-nitroso-timolol*

Cat. No.: *B15815718*

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Abstract

This technical guide provides an in-depth analysis of the potential carcinogenicity and genotoxicity of **N-nitroso-timolol**, a nitrosamine impurity of the beta-blocker timolol. In the absence of direct experimental data for **N-nitroso-timolol**, this document employs a read-across approach, primarily utilizing data from the structurally related N-nitroso-propranolol (NNP). This guide summarizes the current understanding of nitrosamine-induced genotoxicity, details relevant experimental protocols, and presents quantitative data from surrogate compounds to inform a comprehensive risk assessment. The content is intended for researchers, scientists, and drug development professionals.

Introduction

Nitrosamine impurities in pharmaceutical products are a significant concern for regulatory agencies and manufacturers due to their potential carcinogenic properties.^[1] **N-nitroso-timolol** is a nitrosamine drug substance-related impurity (NDSRI) that can form during the synthesis or storage of timolol.^[2] Timolol is a non-selective beta-adrenergic blocker used in the treatment of glaucoma and hypertension.^[1] The United States Food and Drug Administration

(FDA) has set an acceptable intake (AI) limit of 1500 ng/day for **N-nitroso-timolol**, classifying it as a FDA Potency Category 5 NDSRI.[3]

Most nitrosamines are potent mutagens in animal models and are considered potential human carcinogens.[1] Their genotoxic effects are typically mediated through metabolic activation by cytochrome P450 (CYP) enzymes, leading to the formation of reactive electrophilic species that can form DNA adducts.[4][5] This guide will explore the potential for **N-nitroso-timolol** to induce such effects, drawing parallels from the well-studied N-nitroso-propranolol (NNP).

Read-Across Rationale for N-Nitroso-Timolol

Due to the lack of publicly available carcinogenicity and genotoxicity data for **N-nitroso-timolol**, a read-across approach is necessary to estimate its potential hazard. This approach uses data from structurally similar compounds to predict the toxicological properties of a substance with limited data.[6] N-nitroso-propranolol (NNP) is an appropriate surrogate for this assessment as it is also an N-nitroso derivative of a beta-blocker and shares key structural features with **N-nitroso-timolol**.

However, it is crucial to consider the structural differences that may influence potency. **N-nitroso-timolol** possesses a tert-butyl group, which can sterically hinder metabolic activation at the alpha-carbon, potentially reducing or negating genotoxicity.[7] Additionally, the presence of a β -hydroxyl group in the side chain of many beta-blocker derived nitrosamines is considered a factor that may reduce carcinogenic potency.[7]

Potential Genotoxicity of N-Nitroso-Timolol (Based on NNP Data)

Based on studies of NNP, it is plausible that **N-nitroso-timolol** could be mutagenic and genotoxic following metabolic activation.

Bacterial Reverse Mutation Assay (Ames Test)

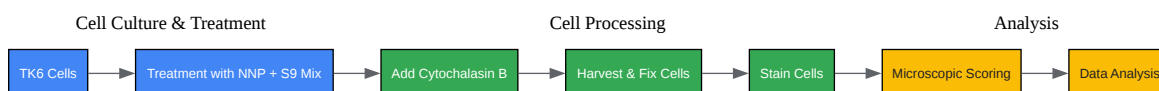
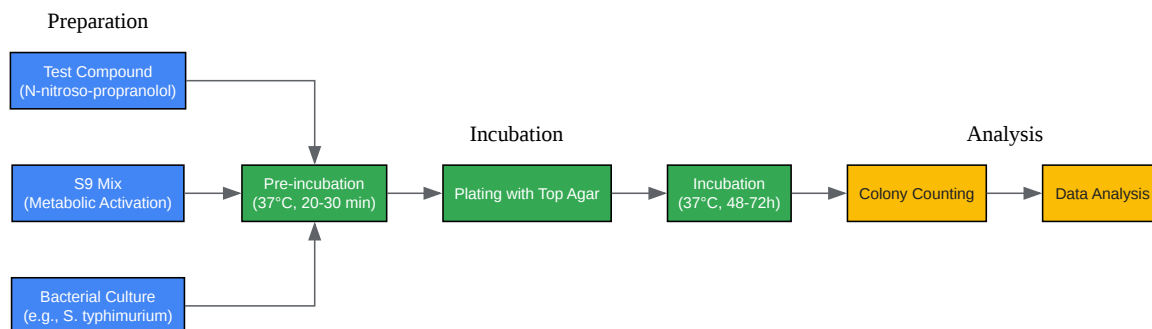
The Ames test is a widely used in vitro assay to assess the mutagenic potential of a chemical. Studies on NNP have shown that it can induce concentration-dependent mutations in various *Salmonella typhimurium* strains.[8][9]

Table 1: Summary of Ames Test Results for N-Nitroso-Propranolol (NNP)

Test Strain	Metabolic Activation	Concentration Range	Result
TA100	Hamster Liver S9	1 - 100 μ g/plate	Positive
TA1535	Hamster Liver S9	1 - 100 μ g/plate	Positive
TA98	Hamster Liver S9	1 - 100 μ g/plate	Positive
TA100	Rat Liver S9	1 - 100 μ g/plate	Positive (less potent than with hamster S9)

Data extrapolated from studies on N-nitroso-propranolol.[8][9]

- Bacterial Strains: Salmonella typhimurium strains TA98, TA100, and TA1535 are used.
- Metabolic Activation: An S9 fraction from the livers of Aroclor 1254-induced hamsters or rats is prepared. The S9 mix contains the S9 fraction, buffer, and cofactors (NADP and glucose-6-phosphate).
- Test Compound Preparation: NNP is dissolved in a suitable solvent (e.g., DMSO).
- Assay Procedure:
 - 0.1 mL of the bacterial culture, 0.5 mL of the S9 mix (or buffer for non-activation conditions), and 0.1 mL of the test compound solution are added to a sterile tube.
 - The mixture is pre-incubated at 37°C for 20-30 minutes with shaking.
 - 2 mL of molten top agar (at 45°C) is added to the tube, vortexed, and poured onto a minimal glucose agar plate.
 - The plates are incubated at 37°C for 48-72 hours.
- Data Analysis: The number of revertant colonies per plate is counted. A positive response is defined as a dose-related increase in the number of revertants to at least twice the solvent control value.



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